

A Comparative Analysis of the Environmental Impact of Ethylenebis(dithiocarbamate) Fungicides and Alternatives

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Compound of Interest

Compound Name: *Ethylenebis(dithiocarbamate)*

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For Researchers, Scientists, and Drug Development Professionals

The selection of an appropriate fungicide requires a multifaceted evaluation that extends beyond its efficacy against target pathogens. The environmental footprint of these chemical agents is a critical consideration for sustainable agriculture and ecosystem health. This guide provides a comparative environmental impact assessment of **Ethylenebis(dithiocarbamate)** (EBDC) fungicides, primarily focusing on mancozeb, against two major classes of synthetic fungicides—strobilurins and triazoles—and biological fungicides. The data presented is intended to assist researchers and professionals in making informed decisions based on quantitative environmental parameters and standardized experimental protocols.

Quantitative Environmental Impact Assessment

The following tables summarize key data points for the environmental fate and ecotoxicity of selected fungicides from each class.

Table 1: Environmental Fate of Selected Fungicides

Fungicide Class	Active Ingredient	Soil Half-life (DT ₅₀) (days)	Water Half-life (DT ₅₀) (days)
EBDC	Mancozeb	1 - 7[1]	< 2 (hydrolysis)[1]
Strobilurin	Azoxystrobin	8 - 12 weeks (aerobic, dark)[2]	Photodegradation: < 14 days[2]
Pyraclostrobin	71.46 ± 7.87[3]	-	
Triazole	Tebuconazole	9 - 263 (dose-dependent)[4]	198 - 257 (pH-dependent)[5]
Propiconazole	214 - 315[6]	-	
Epoxiconazole	58 - 73[5]	120 - 151 (pH-dependent)[5]	
Biological	Bacillus subtilis	Not applicable ¹	Not applicable ¹
Trichoderma harzianum	Not applicable ¹	Not applicable ¹	

¹Biological fungicides consist of living organisms; their environmental persistence is not characterized by a half-life in the same way as chemical compounds. Their impact is related to their colonization and activity in the soil and on plant surfaces.

Table 2: Ecotoxicity of Selected Fungicides to Non-Target Organisms

Fungicide Class	Active Ingredient	Fish (96h LC ₅₀)	Daphnia magna (48h EC ₅₀)	Honeybee (48h Oral LD ₅₀)	Earthworm (14d LC ₅₀)
EBDC	Mancozeb	Moderately to highly toxic[7]	-	-	-
Strobilurin	Azoxystrobin	-	-	-	-
Pyraclostrobin	-	-	-	-	-
Triazole	Tebuconazole	-	-	-	-
Propiconazole	-	-	-	-	-
Epoxiconazole	-	-	-	-	-
Biological	Bacillus subtilis	Generally considered safe ²	Generally considered safe ²	Generally considered safe ²	Generally considered safe ²
Trichoderma harzianum	Generally considered safe ²	Generally considered safe ²	Generally considered safe ²	Generally considered safe ²	Generally considered safe ²

²Biological fungicides are generally considered to have low toxicity to non-target organisms, although specific formulations should be evaluated. Their primary mode of action is through competition, parasitism, and antibiosis against pathogenic fungi, rather than broad-spectrum chemical toxicity.[8][9][10][11]

Experimental Protocols

The following are summaries of the standardized OECD guidelines used to generate the ecotoxicity data presented above.

OECD Guideline 203: Fish, Acute Toxicity Test[7][12][13][14][15]

This test evaluates the acute toxicity of a substance to fish.

- **Test Organism:** Commonly used species include Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).
- **Procedure:** Fish are exposed to a range of concentrations of the test substance in water for a 96-hour period. A control group is maintained in water without the test substance.
- **Observations:** Mortality and any abnormal behavioral or physiological responses are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The primary endpoint is the LC_{50} (Lethal Concentration 50%), which is the statistically estimated concentration of the substance that is lethal to 50% of the test fish population over the 96-hour exposure.

OECD Guideline 202: *Daphnia* sp., Acute Immobilisation Test[16][17][18][19][20]

This test assesses the acute toxicity of a substance to the freshwater invertebrate *Daphnia magna*.

- **Test Organism:** *Daphnia magna*, juvenile organisms less than 24 hours old.
- **Procedure:** Daphnids are exposed to at least five different concentrations of the test substance for 48 hours.
- **Observations:** The number of immobilized daphnids (those unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.
- **Endpoint:** The EC_{50} (Effective Concentration 50%) is calculated, representing the concentration of the test substance that immobilizes 50% of the daphnids.

OECD Guideline 213: Honeybees, Acute Oral Toxicity Test[21][22][23][24][25]

This laboratory test determines the acute oral toxicity of chemicals to adult worker honeybees.

- Test Organism: Adult worker honeybees (*Apis mellifera*).
- Procedure: Bees are individually fed a defined volume of a sucrose solution containing the test substance at various concentrations.
- Observations: Mortality is recorded at 4, 24, and 48 hours after dosing. The test can be extended to 72 or 96 hours if there is a significant increase in mortality between 24 and 48 hours.
- Endpoint: The LD₅₀ (Lethal Dose 50%) is calculated, which is the dose of the substance that is lethal to 50% of the test bees.

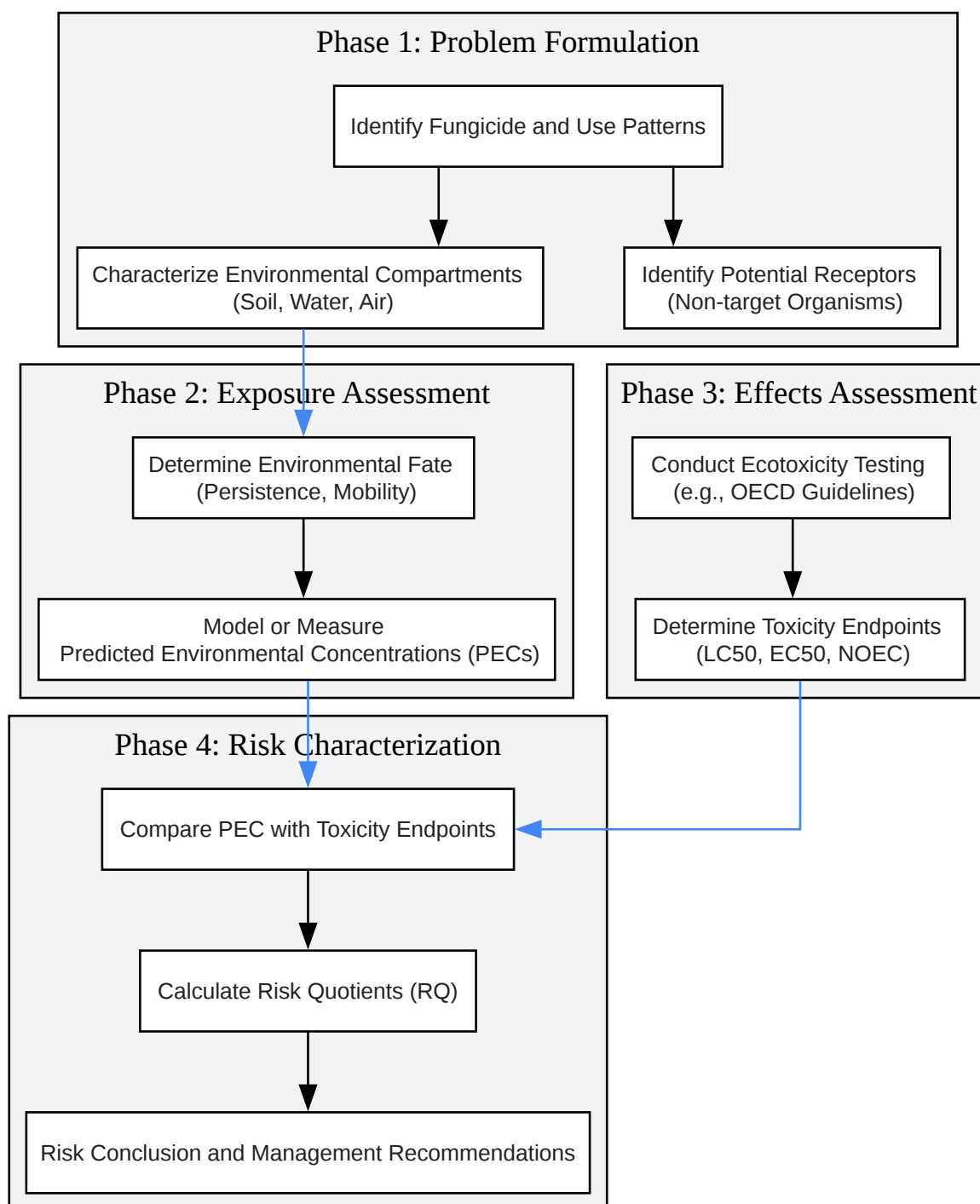
OECD Guideline 207: Earthworm, Acute Toxicity Test[26][27][28][29][30]

This test evaluates the acute toxicity of substances to earthworms.

- Test Organism: *Eisenia fetida* (or *Eisenia andrei*).
- Procedure: The test can be conducted as a filter paper contact test for initial screening or, more commonly, as an artificial soil test. In the artificial soil test, earthworms are exposed to soil treated with at least five concentrations of the test substance for 14 days.
- Observations: Mortality is assessed at 7 and 14 days. Sub-lethal effects, such as changes in body weight, are also recorded.
- Endpoint: The LC₅₀ is determined at 7 and 14 days.

Visualizing the Environmental Risk Assessment Workflow

The following diagram illustrates a generalized workflow for assessing the environmental risk of a fungicide.



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Caption: A generalized workflow for the environmental risk assessment of fungicides.

Discussion and Conclusion

Ethylenebis(dithiocarbamates) (EBDCs): Mancozeb, a prominent EBDC, exhibits low persistence in both soil and water due to rapid hydrolysis and microbial degradation.^{[1][12]} However, concerns exist regarding its toxicity to aquatic organisms.^[7] Furthermore, its degradation can lead to the formation of ethylenethiourea (ETU), a metabolite of toxicological concern.

Strobilurins: This class of fungicides, including azoxystrobin and pyraclostrobin, generally has a longer half-life in soil compared to mancozeb.^{[2][3]} They are known to be highly toxic to aquatic organisms. Their mode of action, inhibiting mitochondrial respiration, can affect a broad range of non-target organisms.

Triazoles: Triazole fungicides like tebuconazole and propiconazole can be highly persistent in soil and water.^{[4][5][6][13][14]} Their environmental impact is also associated with the development of resistance in non-target fungal populations.

Biological Fungicides: Agents such as *Bacillus subtilis* and *Trichoderma harzianum* represent a paradigm shift in fungal disease management. Their environmental impact is largely considered beneficial. They contribute to soil health, can degrade environmental pollutants, and reduce the reliance on chemical fungicides.^{[8][9][10][11][15][16][17]} Their risk to non-target organisms is generally low, though some studies suggest potential issues with certain strains of *Trichoderma* in immunocompromised individuals.^[18]

In conclusion, the selection of a fungicide necessitates a careful balancing of efficacy and environmental risk. While EBDCs offer the advantage of low persistence, their potential toxicity and metabolite formation require consideration. Strobilurins and triazoles, while effective, can be more persistent and pose risks to non-target organisms. Biological fungicides present a promising, environmentally favorable alternative, though their application and efficacy can be more complex to manage than their chemical counterparts. The data and protocols provided in this guide serve as a foundational resource for a comprehensive and objective comparison to inform responsible fungicide selection.

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